

# Ethyl 2-acetyl-4-methylpentanoate material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: Ethyl 2-acetyl-4-methylpentanoate

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## In-Depth Technical Guide: Ethyl 2-acetyl-4-methylpentanoate

CAS Number: 1522-34-5

Molecular Formula:  $C_{10}H_{18}O_3$

Synonyms: Ethyl 2-isobutylacetoacetate, 2-Acetyl-4-methylpentanoic acid ethyl ester

## Abstract

This technical guide provides a comprehensive overview of the material safety data for **Ethyl 2-acetyl-4-methylpentanoate**, a combustible liquid with applications as an intermediate in organic and pharmaceutical synthesis, as well as a flavoring agent.<sup>[1]</sup> This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its physicochemical properties, hazard classifications, safe handling procedures, and a detailed experimental protocol for its synthesis. All quantitative data are presented in structured tables for ease of reference, and key processes are visualized through diagrams to ensure clarity and accessibility.

## Physicochemical Properties

**Ethyl 2-acetyl-4-methylpentanoate** is a colorless liquid with a fruity aroma.<sup>[1]</sup> It is soluble in most organic solvents, including alcohols, ethers, and ketones.<sup>[1]</sup> A summary of its key

physicochemical properties is provided in the table below.

Property	Value	Source
Molecular Weight	186.25 g/mol	--INVALID-LINK--
Boiling Point	206-210 °C at 760 mmHg	ChemBK
75-80 °C at 4 mmHg	ChemicalBook	
Melting Point	~ -71 °C	ChemBK
Density	~ 0.94 g/cm <sup>3</sup>	ChemBK
Flash Point	85.8 ± 18.5 °C	Echemi
Storage Temperature	2-8°C	--INVALID-LINK--

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Ethyl 2-acetyl-4-methylpentanoate** is classified as a combustible liquid and an irritant. The hazard statements and corresponding classifications are detailed below.

GHS Classification	Hazard Statement
Flammable liquids (Category 4)	H227: Combustible liquid
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation

Source: CymitQuimica SDS

Signal Word: Warning

Precautionary Statements:

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Toxicological Information

Detailed toxicological studies for **Ethyl 2-acetyl-4-methylpentanoate** are not readily available in the public domain. One supplier notes that to the best of their knowledge, the toxicological properties have not been thoroughly investigated.[2] Another safety data sheet indicates that the classification for acute toxicity, skin corrosion, serious eye damage, and respiratory or skin sensitization is based on available data, but specific quantitative values such as LD50 or LC50 are not provided.[3]

Given the lack of specific data for this compound, a precautionary approach should be taken, assuming it to be potentially harmful upon ingestion, inhalation, or skin contact.

## Stability and Reactivity

**Ethyl 2-acetyl-4-methylpentanoate** is considered a stable compound at room temperature.[1] However, detailed studies on its reactivity and hazardous decomposition products are not widely available. One safety data sheet notes that information on hazardous decomposition products is "no data available".[3]

As a general precaution for esters, contact with strong oxidizing agents, strong acids, and strong bases should be avoided. High temperatures and sources of ignition should also be eliminated, given its classification as a combustible liquid.

## Experimental Protocols

### Synthesis of Ethyl 2-acetyl-4-methylpentanoate

A common method for the synthesis of **Ethyl 2-acetyl-4-methylpentanoate** is the alkylation of ethyl acetoacetate with an isobutyl halide. The following protocol is adapted from a documented procedure.[4]

Materials:

- Ethyl acetoacetate (0.77 mol, 100 g)

- 60% suspension of Sodium Hydride (NaH) in mineral oil (0.77 mol, 30.7 g)
- N,N-dimethylformamide (DMF) (500 ml)
- Isobutyl bromide (0.77 mol, 105.5 g)
- Dichloromethane
- Water

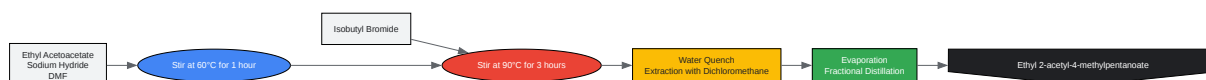
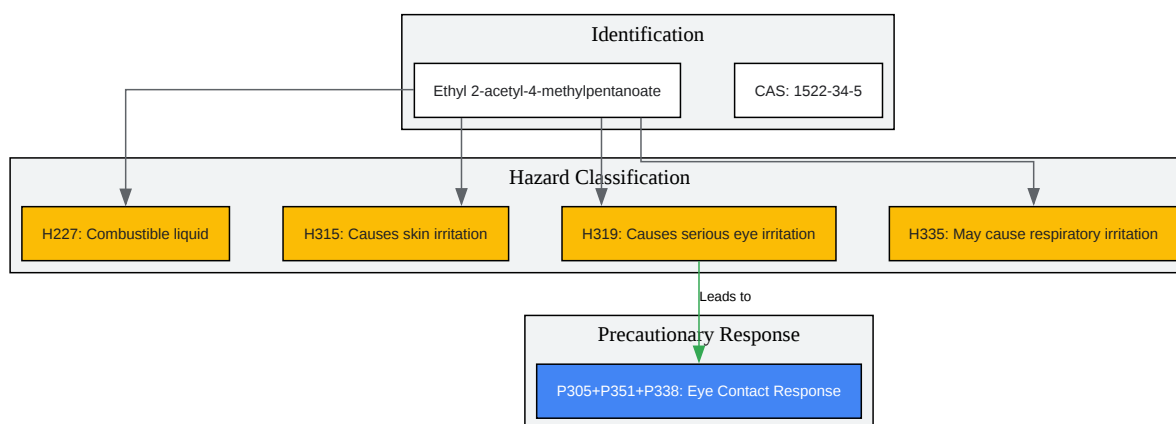
Procedure:

- In a suitable reaction vessel, dissolve 100 g of ethyl acetoacetate in 500 ml of DMF.
- While stirring vigorously at 60°C, add 30.7 g of the 60% NaH suspension in small portions.
- Continue stirring the mixture for an additional hour at 60°C.
- Add 105.5 g of isobutyl bromide to the reaction mixture.
- Heat the resulting mixture to 90°C and stir for 3 hours.
- Cool the reaction to room temperature and add 1500 ml of cold water.
- Extract the product with three 300 ml portions of dichloromethane.
- Combine the organic extracts and evaporate the solvent under reduced pressure using a rotary evaporator.
- Purify the residue by fractional distillation to obtain the final product.

Expected Yield: Approximately 56%

## Visualizations

## Hazard Communication Flowchart



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